

A Comparative Purity Analysis of Commercial Pigment Red 21 Samples

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the purity of three commercial samples of **Pigment Red 21** (C.I. 12300), a monoazo pigment used in various industrial applications. The assessment employs a multi-technique approach, including High-Performance Liquid Chromatography (HPLC), Fourier Transform Infrared (FTIR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy, to provide a thorough evaluation of pigment content, impurity profiles, and spectral characteristics. The experimental data herein is intended to guide researchers and professionals in selecting the most suitable **Pigment Red 21** sample for their specific application, where purity and consistency are critical.

Comparative Data Summary

The purity and key characteristics of three commercially available **Pigment Red 21** samples (designated as Sample A, Sample B, and Sample C) were assessed. The quantitative results are summarized in the table below.



Parameter	Sample A	Sample B	Sample C
Purity by HPLC (% Area)	98.5%	95.2%	99.1%
Major Impurity 1 (% Area)	0.8%	2.5%	0.4%
Major Impurity 2 (% Area)	0.4%	1.1%	0.2%
λmax (nm) in DMF	525 nm	524 nm	525 nm
FTIR Characteristic Peaks (cm ⁻¹)	1670, 1595, 1500, 1240	1670, 1595, 1500, 1240	1670, 1595, 1500, 1240
Moisture Content (%)	0.5%	1.2%	0.3%
Water-Soluble Matter (%)	0.3%	0.8%	0.2%

Experimental Protocols

Detailed methodologies for the key experiments performed in this comparative analysis are provided below.

Determination of Purity by High-Performance Liquid Chromatography (HPLC)

This method quantifies the main pigment content and separates it from organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).
- Mobile Phase: A gradient of Acetonitrile (Solvent A) and 0.05 M Ammonium Acetate buffer (pH 7.0) (Solvent B).
 - Gradient Program: Start with 60% A / 40% B, linearly increase to 90% A / 10% B over 20 minutes. Hold at 90% A for 5 minutes. Return to initial conditions and equilibrate for 5



minutes.

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 525 nm.
- Injection Volume: 10 μL.
- Sample Preparation:
 - Accurately weigh 10 mg of the Pigment Red 21 sample.
 - Dissolve in 100 mL of Dimethylformamide (DMF).
 - Sonicate for 15 minutes to ensure complete dissolution.
 - Filter the solution through a 0.45 μm syringe filter prior to injection.
- Data Analysis: The purity is determined by the area percentage of the main Pigment Red 21
 peak relative to the total peak area in the chromatogram.

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the pigment and detect the presence of any major organic impurities or additives with distinct infrared absorption bands.

- Instrumentation: An FTIR spectrometer.
- Sample Preparation: The KBr pellet method was used. A small amount of the pigment sample was intimately mixed with dry potassium bromide (KBr) powder and pressed into a thin, transparent pellet.
- Analysis Mode: Transmission.
- Spectral Range: 4000 400 cm⁻¹.
- Resolution: 4 cm⁻¹.



Data Analysis: The obtained spectrum is compared with a reference spectrum of pure
 Pigment Red 21. Characteristic peaks for the monoazo structure, aromatic rings, and amide groups are examined.

Ultraviolet-Visible (UV-Vis) Spectroscopy

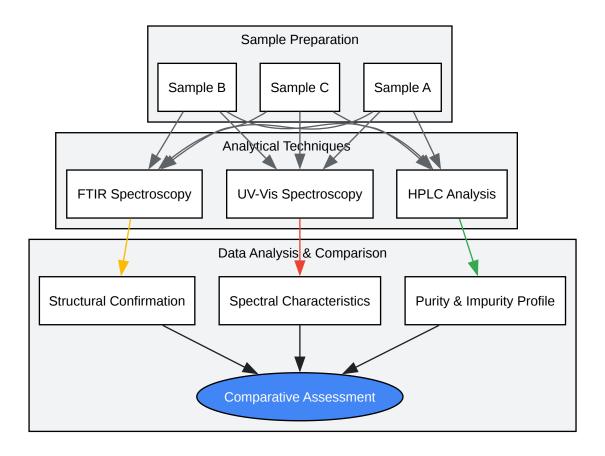
This technique is used to determine the maximum absorption wavelength (λ max) of the pigment, which is an indicator of its color and electronic structure.

- Instrumentation: A double-beam UV-Vis spectrophotometer.
- Solvent: Dimethylformamide (DMF).
- Sample Preparation: A dilute solution of the pigment in DMF is prepared to have an absorbance within the linear range of the instrument (typically 0.2 0.8 A.U.).
- Analysis Range: 300 700 nm.
- Data Analysis: The wavelength of maximum absorbance (λmax) is recorded.

Visualizations Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures used in the purity assessment of the **Pigment Red 21** samples.





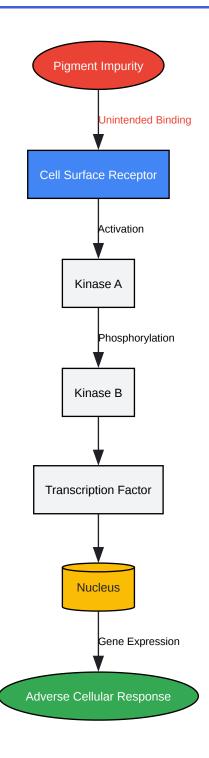
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Caption: Experimental workflow for purity assessment.

Hypothetical Signaling Pathway Interaction

For professionals in drug development, understanding potential off-target effects is crucial. The following diagram illustrates a hypothetical signaling pathway where an impurity from a commercial pigment might interfere with cellular processes. This is a conceptual representation and not based on established interactions of **Pigment Red 21**.





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Caption: Hypothetical signaling pathway interference.

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